

# Standard Operating Procedure: Handling and Disposal of CDK2 Degradar 5

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## Compound of Interest

Compound Name: CDK2 degrader 5

Cat. No.: B15585598

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This document provides essential safety and logistical information for the handling and disposal of **CDK2 degrader 5**, a potent research compound. The following procedures are designed to ensure the safety of laboratory personnel and the environment. All researchers, scientists, and drug development professionals must adhere to these guidelines.

## Hazard Identification and Risk Assessment

**CDK2 degrader 5** is a research-grade compound with a potentially high biological activity and unknown long-term health effects. As a targeted protein degrader, it should be handled as a potent and potentially cytotoxic substance. A thorough risk assessment must be conducted before any handling of the compound.

Assumed Hazard Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Eye Damage/Irritation	Category 2A
Carcinogenicity	Suspected
Reproductive Toxicity	Suspected
Specific Target Organ Toxicity	Possible

Note: This classification is assumed based on the nature of the compound and should be confirmed with any available safety data.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **CDK2 degrader 5** in any form (solid or solution).

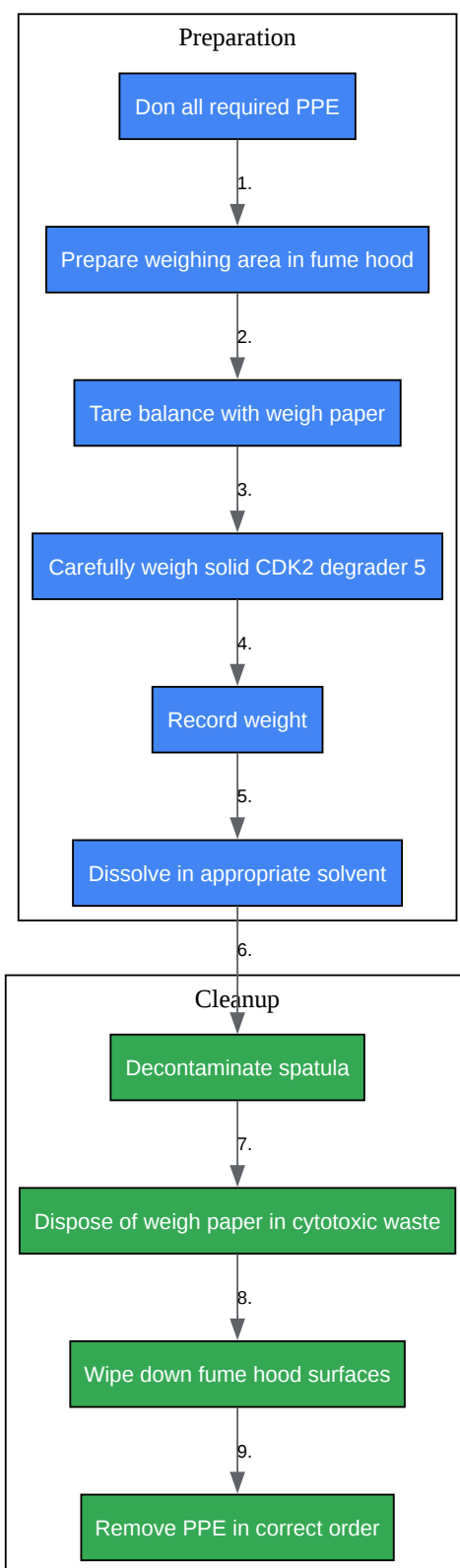
Minimum PPE Requirements:

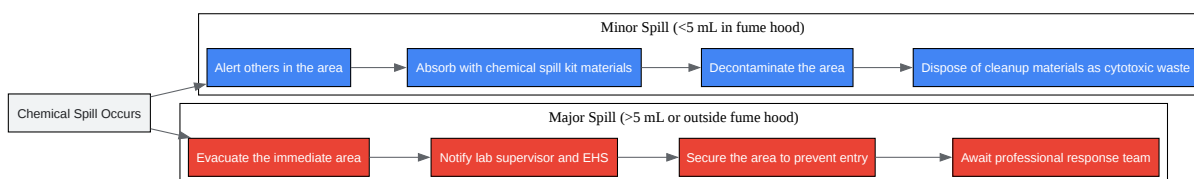
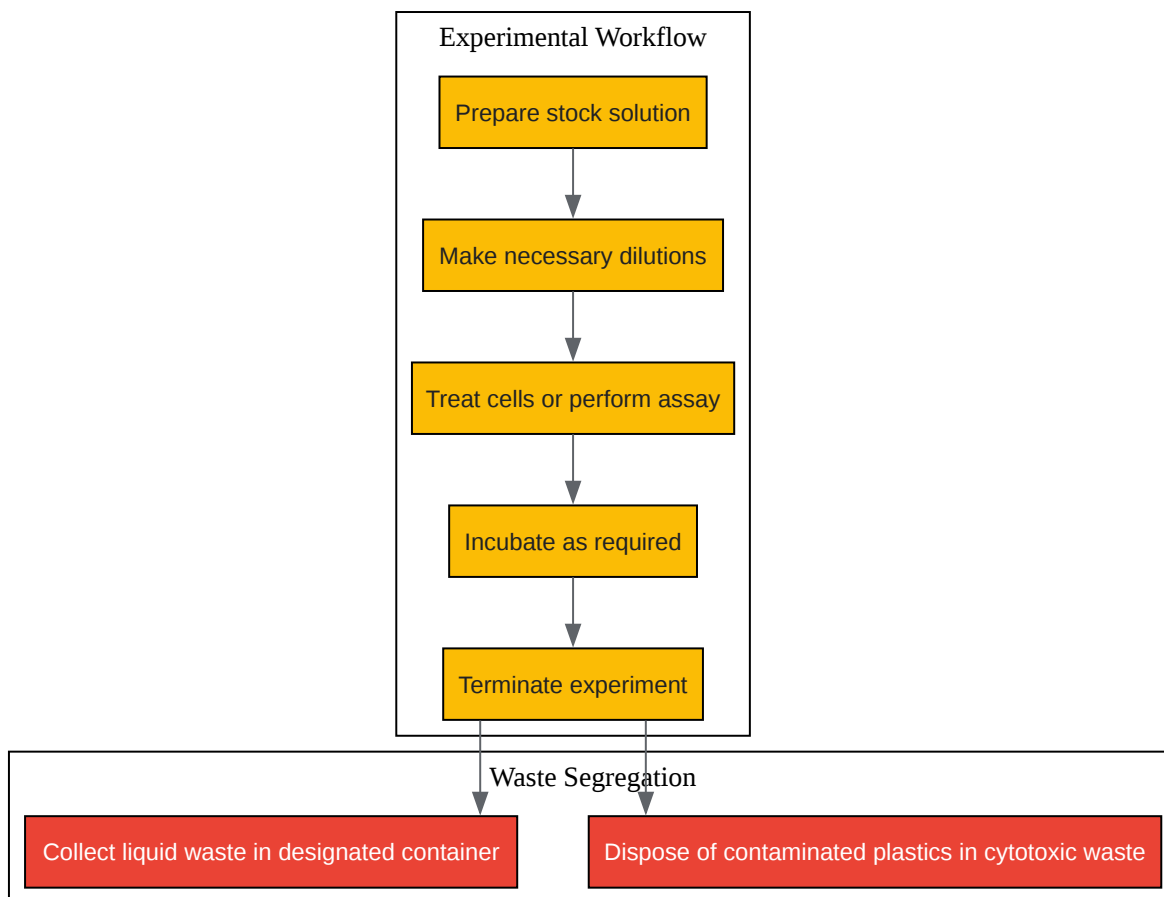
PPE Item	Specification
Gloves	Double-gloving with nitrile gloves. Change immediately if contaminated.
Eye Protection	Chemical splash goggles or a full-face shield.
Lab Coat	Disposable, cuffed lab coat. Must be changed at the end of each procedure or if contaminated.
Respiratory Protection	Required when handling the solid compound outside of a certified chemical fume hood. A fit-tested N95 or higher-level respirator is necessary.

## Operational Plan for Handling CDK2 Degrader 5

Adherence to a strict operational workflow is critical to minimize exposure and prevent contamination.

All handling of the solid form of **CDK2 degrader 5** must be performed in a certified chemical fume hood or a containment glove box.





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